

Navigating the Safety Profile of (Diethylamino)acetone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (Diethylamino)acetone

Cat. No.: B156032

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(Diethylamino)acetone (CAS No. 1620-14-0), a ketone and tertiary amine, serves as a versatile reagent in various synthetic pathways within pharmaceutical and chemical research. Its unique structure makes it a valuable building block, but also necessitates a thorough understanding of its safety profile to ensure its responsible and safe handling in a laboratory setting. This guide provides an in-depth analysis of the available safety data for **(Diethylamino)acetone**, offering practical insights and protocols for researchers, scientists, and drug development professionals.

Core Hazard Identification and Risk Assessment

(Diethylamino)acetone is classified under the Globally Harmonized System (GHS) as a hazardous substance. A comprehensive understanding of its classification is the first step in performing a robust risk assessment for any experimental work.

GHS Classification

The compound is designated with the signal word "Warning" and is associated with the following hazard statements:

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

This classification places it in Hazard Class 3 for flammable liquids and identifies it as an irritant for skin, eyes, and the respiratory system. The target organ for its single-exposure toxicity is the respiratory system.

Physicochemical Properties and Their Safety Implications

A summary of the key physicochemical properties of **(Diethylamino)acetone** is presented in Table 1. This data is critical for designing safe experimental setups and storage solutions.

Property	Value	Safety Implication
CAS Number	1620-14-0	Unique identifier for accurate substance tracking.
Molecular Formula	C ₇ H ₁₅ NO	-
Molecular Weight	129.20 g/mol	-
Appearance	Liquid	Potential for splashes and vapor generation. [1]
Boiling Point	64 °C @ 16 mmHg	Relatively volatile; increased vapor concentration at ambient temperatures.
Density	0.832 g/mL at 25 °C	-
Flash Point	38 °C (100.4 °F) - closed cup	Flammable. Vapors can form ignitable mixtures with air at or above this temperature.
Refractive Index	n _{20/D} 1.425	-

Exposure Control and Personal Protective Equipment (PPE)

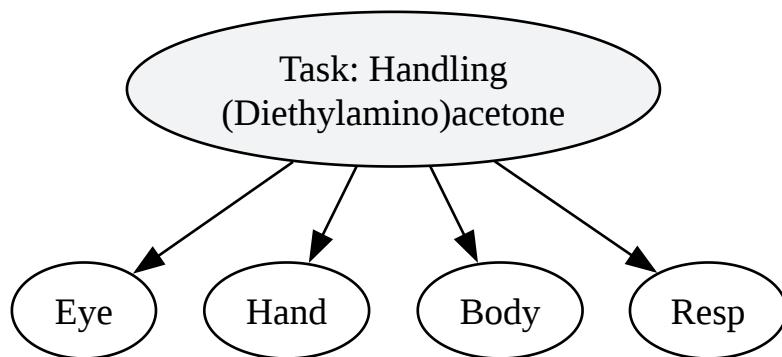
Given the irritant nature and flammability of **(Diethylamino)acetone**, stringent exposure controls are mandatory. This involves a combination of engineering controls and appropriate PPE.

Engineering Controls

All work with **(Diethylamino)acetone** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.^[2] Electrical equipment, including stirring plates, heating mantles, and vacuum pumps, must be explosion-proof.^[2] All containers and transfer lines must be properly grounded and bonded to prevent the buildup of static electricity, which can serve as an ignition source.^[2] An eyewash station and a safety shower must be readily accessible in the immediate work area.^[2]

Personal Protective Equipment (PPE) Protocol

A risk assessment should guide the final selection of PPE. However, based on the known hazards, the following protocol is recommended as a minimum standard.



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- Eye and Face Protection: Wear chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn over the goggles whenever there is a significant risk of splashing.

- Skin and Body Protection: A flame-retardant laboratory coat is required. For tasks involving larger quantities or a high risk of splashing, a chemical-resistant apron and boots should be worn.[2]
- Hand Protection: Wear chemical-resistant gloves. Nitrile or neoprene gloves are generally suitable, but it is crucial to consult the glove manufacturer's specific chemical resistance data for breakthrough time and permeation rate.[2]
- Respiratory Protection: Standard handling within a fume hood should provide adequate respiratory protection. In the event of a spill or ventilation failure, a NIOSH-approved air-purifying respirator equipped with an organic vapor cartridge (Type ABEK filter) is necessary.

Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or release. All personnel handling the substance must be familiar with these emergency protocols.

First-Aid Measures

- Inhalation: Immediately move the affected individual to fresh air. If breathing is difficult, administer oxygen. Seek prompt medical attention.[2]
- Skin Contact: Immediately flush the affected area with copious amounts of water and non-abrasive soap. Remove any contaminated clothing, ensuring it is washed before reuse. If irritation develops or persists, seek medical attention.[2]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Fire-Fighting Protocol

In the event of a fire, the primary goal is to extinguish the blaze without causing it to spread.

- Suitable Extinguishing Media: For small fires, use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. For larger fires, alcohol-resistant foam or a water spray/fog is recommended.[3]
- Unsuitable Extinguishing Media: Do not use a direct stream of water, as it may spread the flammable liquid.[3]
- Specific Hazards: **(Diethylamino)acetone** is a flammable liquid. Its vapors are heavier than air and can travel a considerable distance to an ignition source and flash back.[3] Containers may explode when heated.[3] Hazardous decomposition products, including toxic fumes, may be emitted under fire conditions.[2]
- Fire-Fighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.[3]

Accidental Release Measures

A clear, rehearsed plan for spill response is essential.

Step-by-Step Spill Cleanup Protocol:

- Evacuate & Isolate: Immediately evacuate all non-essential personnel from the spill area. Isolate the hazard area and restrict access.
- Eliminate Ignition Sources: Extinguish all nearby open flames, turn off hot plates, and disable any spark-producing equipment.
- Ventilate: Ensure the area is well-ventilated, using the chemical fume hood if the spill is contained within it.
- Don PPE: Before approaching the spill, don the appropriate PPE as outlined in Section 2.2, including respiratory protection.[2]
- Contain & Absorb: For small spills, cover with a non-combustible absorbent material such as vermiculite, sand, or earth. Use spark-proof tools to scoop the absorbed material.[2]
- Collect Waste: Place the absorbed material and any contaminated items into a suitable, labeled container for hazardous waste disposal.[2]

- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of the hazardous waste in accordance with all federal, state, and local regulations.[\[2\]](#)

Handling, Storage, and Toxicological Profile

Safe Handling and Storage

- Handling: Avoid breathing vapors and prevent contact with skin and eyes. Use only in a chemical fume hood. When transferring, containers should be grounded and bonded. Use only non-sparking tools.[\[2\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[2\]](#) The recommended storage temperature is 2-8°C. Keep away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)

{(Diethylamino)acetone Storage Requirements|Location: Cool, Dry, Well-Ventilated Area
- Flammables Cabinet
- Temperature: 2-8°C|Container: Tightly Sealed
- Properly Labeled|Precautions:
- Away from heat/ignition sources
- Grounded/Bonded during transfer}

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Toxicological Information

A critical aspect of the safety profile for **(Diethylamino)acetone** is the limited availability of comprehensive toxicological data. One supplier explicitly states that "the toxicological properties of this product have not been fully investigated or determined."[\[2\]](#)

- Acute Toxicity: The GHS classification indicates it is an irritant to the skin, eyes, and respiratory system upon acute exposure. While a specific LD50 value for this compound is

not readily available, a study on similar amine compounds suggests that oral exposure can lead to effects on the lungs, stomach, intestines, kidneys, and liver in animal models.[4]

- Chronic Toxicity: There is no available data on the long-term effects of exposure, including carcinogenicity, mutagenicity, or reproductive toxicity.[3]

Given these data gaps, a precautionary approach is warranted. All exposures should be minimized, and the compound should be treated as potentially harmful with unknown long-term effects. Researchers have a responsibility to handle this chemical with the utmost care, adhering strictly to the safety protocols outlined in this guide.

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